

Application Notes and Protocols for Psoralen-TEG-azide Crosslinking

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Psoralen-triethylene glycol azide*

Cat. No.: *B15558944*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing Psoralen-TEG-azide for the covalent crosslinking of nucleic acids, primarily RNA, within living cells. This technique is invaluable for studying RNA structure, RNA-RNA interactions, and RNA-protein interactions. The inclusion of a triethylene glycol (TEG) linker and an azide group allows for subsequent biotinylation via click chemistry, facilitating the enrichment and identification of crosslinked molecules.

Introduction

Psoralen-TEG-azide is a cell-permeable reagent that intercalates into double-stranded regions of nucleic acids.^{[1][2][3]} Upon exposure to long-wave ultraviolet (UVA) light (365 nm), the psoralen moiety forms covalent cyclobutane adducts with pyrimidine bases, primarily thymine and uracil, on opposite strands, resulting in an interstrand crosslink.^{[1][4]} The azide group on the TEG linker provides a versatile handle for downstream applications, most notably the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or "click chemistry," enabling the attachment of reporter molecules such as biotin or fluorescent dyes.^{[1][4][5]} This methodology

is central to techniques like COMRADES (Crosslinking of Matched RNAs and Deep Sequencing), which aims to map RNA-RNA interactions genome-wide.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Data Presentation

Table 1: Technical Specifications of Psoralen-TEG-azide

Property	Value	Reference
Molecular Weight	458.52 g/mol	[1]
Formula	C ₂₃ H ₃₀ N ₄ O ₆	[1]
Solubility	Up to 100 mM in DMSO, Up to 50 mM in ethanol	[1]
Storage	Store at -20°C, protect from light	[1]
CAS Number	1352815-11-2	[1]

Table 2: Quantitative Parameters for Psoralen Crosslinking

Parameter	Typical Range/Value	Notes	Reference
Psoralen-TEG-azide Concentration (in-cell)	0.1 - 0.4 mg/mL	Optimal concentration may vary depending on cell type and permeability.	[3]
UVA Irradiation Wavelength	365 nm	Standard wavelength for psoralen photoactivation.	[10][11][12]
UVA Irradiation Dose	0.5 - 10.0 J/cm ²	Higher doses increase crosslinking but also risk of photodamage.	[13]
UVA Irradiation Time	10 - 30 minutes	Time can be adjusted based on the intensity of the UV source.	[3][14]
Crosslinking Efficiency	>80% (in vitro)	Can be influenced by psoralen derivative, spacer length, and target sequence.	[14][15]
Click Chemistry Reaction Time	30 - 60 minutes	For labeling of crosslinked molecules.	

Experimental Protocols

Protocol 1: In-Cell RNA Crosslinking with Psoralen-TEG-azide

This protocol describes the general procedure for crosslinking RNA within living cells.

Materials:

- Psoralen-TEG-azide

- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS), ice-cold
- Cell culture medium (e.g., Opti-MEM)
- UVA crosslinker with 365 nm bulbs
- Cultured cells

Procedure:

- Cell Preparation: Culture cells to the desired confluency. For suspension cells, harvest and wash with PBS. For adherent cells, perform the crosslinking directly in the culture dish.
- Psoralen-TEG-azide Incubation:
 - Prepare a stock solution of Psoralen-TEG-azide in DMSO (e.g., 10 mg/mL).
 - Dilute the Psoralen-TEG-azide stock solution in pre-warmed cell culture medium to a final concentration of 0.4 mg/mL.[\[3\]](#)
 - Remove the existing cell culture medium and replace it with the Psoralen-TEG-azide containing medium.
 - Incubate the cells for 20 minutes at 37°C to allow for cell permeation and intercalation of the psoralen.[\[3\]](#)
- UVA Crosslinking:
 - Place the cell culture dish or suspension on ice.
 - Irradiate the cells with 365 nm UVA light for 10 minutes using a pre-warmed UV crosslinker.[\[3\]](#) It is crucial to avoid prolonged UVA exposure to prevent potential degradation of the azide group.[\[3\]](#)
- Cell Lysis and RNA Extraction:

- After irradiation, immediately wash the cells three times with ice-cold PBS.[3]
- Lyse the cells using a suitable lysis buffer (e.g., RNeasy lysis buffer).[3]
- Extract total RNA using a standard RNA purification kit (e.g., Qiagen RNeasy kit). It is recommended to include a proteinase K digestion step to remove crosslinked proteins.[3]
- Storage: Store the crosslinked RNA at -80°C for downstream applications.

Protocol 2: Biotinylation of Crosslinked RNA via Click Chemistry

This protocol outlines the attachment of a biotin moiety to the azide-functionalized, crosslinked RNA.

Materials:

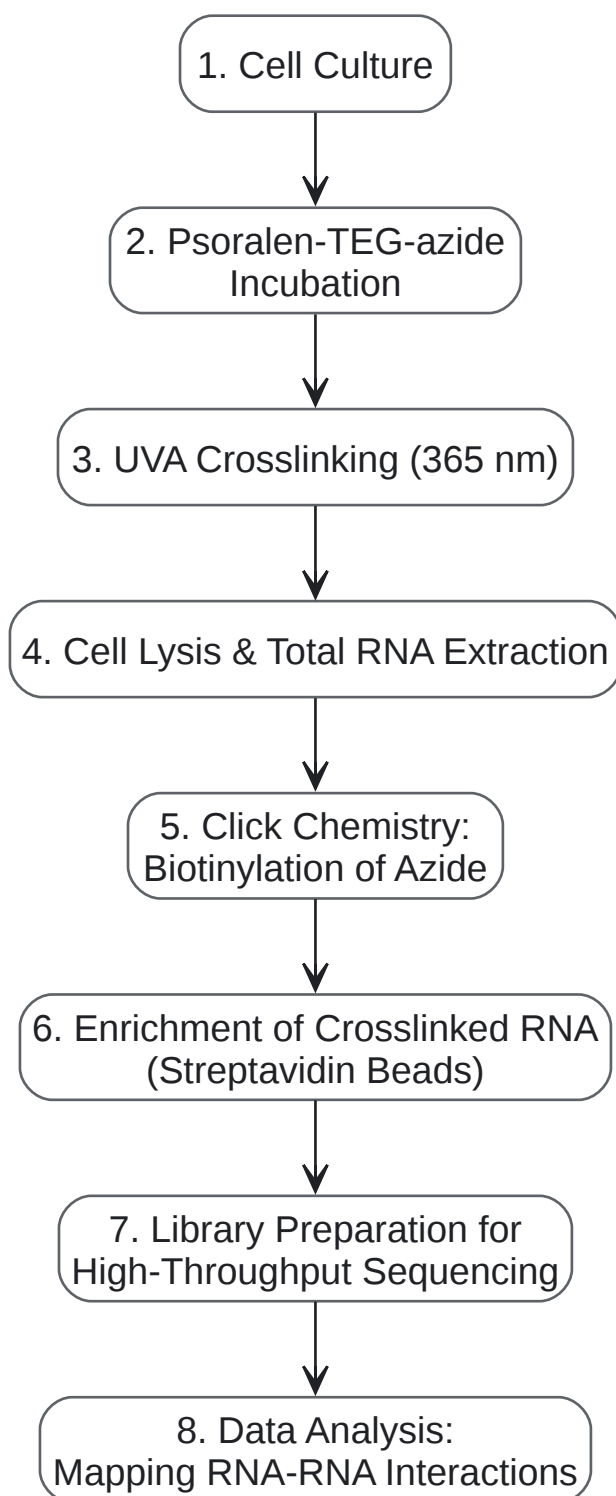
- Psoralen-TEG-azide crosslinked RNA
- Alkyne-biotin conjugate (e.g., DBCO-biotin for copper-free click chemistry)
- Reaction buffer (e.g., PBS)
- RNA purification kit or ethanol precipitation reagents

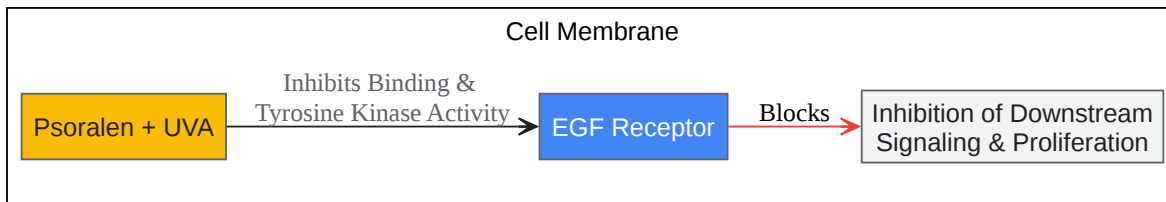
Procedure:

- Reaction Setup:
 - In a microcentrifuge tube, combine the crosslinked RNA (e.g., 1-10 µg) with the alkyne-biotin conjugate. The molar ratio of alkyne-biotin to psoralen-azide should be optimized, but a 10-fold molar excess of the alkyne-biotin is a good starting point.
 - Adjust the final volume with the reaction buffer.
- Click Reaction:

- If using a copper-catalyzed reaction, add the copper(I) catalyst and ligand (e.g., CuSO₄ and THPTA).
- For copper-free click chemistry with DBCO-biotin, no catalyst is needed.
- Incubate the reaction at room temperature for 30-60 minutes.
- Purification of Biotinylated RNA:
 - Purify the biotinylated RNA from unreacted components using an RNA cleanup kit or by ethanol precipitation.
- Enrichment of Crosslinked RNA:
 - The biotinylated, crosslinked RNA can now be enriched using streptavidin-coated magnetic beads.

Mandatory Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. PARIS: Psoralen Analysis of RNA Interactions and Structures with High Throughput and Resolution - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. COMRADES determines in vivo RNA structures and interactions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Chemical RNA Cross-Linking: Mechanisms, Computational Analysis, and Biological Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. A clickable psoralen to directly quantify DNA interstrand crosslinking and repair - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 7. COMRADES determines in vivo RNA structures and interactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. COMRADES determines in vivo RNA structures and interactions | Springer Nature Experiments [experiments.springernature.com]
- 9. [research.ed.ac.uk](https://www.research.ed.ac.uk) [[research.ed.ac.uk](https://www.research.ed.ac.uk)]
- 10. heyerlab.ucdavis.edu [heyerlab.ucdavis.edu]

- [11. researchgate.net \[researchgate.net\]](#)
- [12. Psoralen Crosslinking In Vitro \[scott-saunders.github.io\]](#)
- [13. Quantitative analysis of DNA interstrand cross-links and monoadducts formed in human cells induced by psoralens and UVA irradiation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. Psoralen photo-crosslinked mRNA–puromycin conjugates: a novel template for the rapid and facile preparation of mRNA–protein fusions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. pnas.org \[pnas.org\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Psoralen-TEG-azide Crosslinking]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15558944/docs#application-notes-and-protocols-for-psoralen-teg-azide-crosslinking\]](https://www.benchchem.com/product/b15558944/docs#application-notes-and-protocols-for-psoralen-teg-azide-crosslinking)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check